

# Physicochemical properties of 5-Bromo-3-fluoro-2-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 5-Bromo-3-fluoro-2-hydroxybenzaldehyde

Cat. No.: B1273059

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An In-depth Technical Guide on **5-Bromo-3-fluoro-2-hydroxybenzaldehyde**

## For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **5-Bromo-3-fluoro-2-hydroxybenzaldehyde**, a key building block in various fields of chemical research and development.

## Chemical Identity and Properties

**5-Bromo-3-fluoro-2-hydroxybenzaldehyde**, also known as 5-Bromo-3-fluorosalicylaldehyde, is an aromatic aldehyde derivative.[1][2] Its trifunctional nature, featuring hydroxyl, aldehyde, and halogen moieties, makes it a versatile reagent in organic synthesis.

## Physicochemical Data

The core physicochemical properties of **5-Bromo-3-fluoro-2-hydroxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	5-bromo-3-fluoro-2-hydroxybenzaldehyde	<a href="#">[1]</a>
Synonyms	5-Bromo-3-fluorosalicylaldehyde	<a href="#">[2]</a>
CAS Number	251300-28-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	219.01 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid	
Melting Point	112 °C – 116 °C	<a href="#">[2]</a>
Purity (Commercial)	>97%	<a href="#">[2]</a>

## Spectral Data

Detailed spectral information is crucial for the identification and characterization of the compound. While specific spectra are often proprietary, typical analytical data includes:

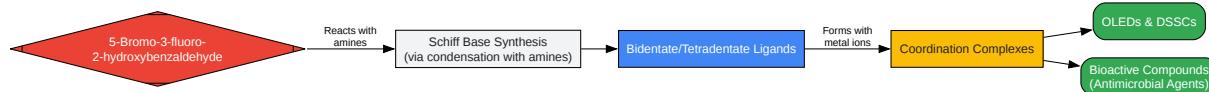
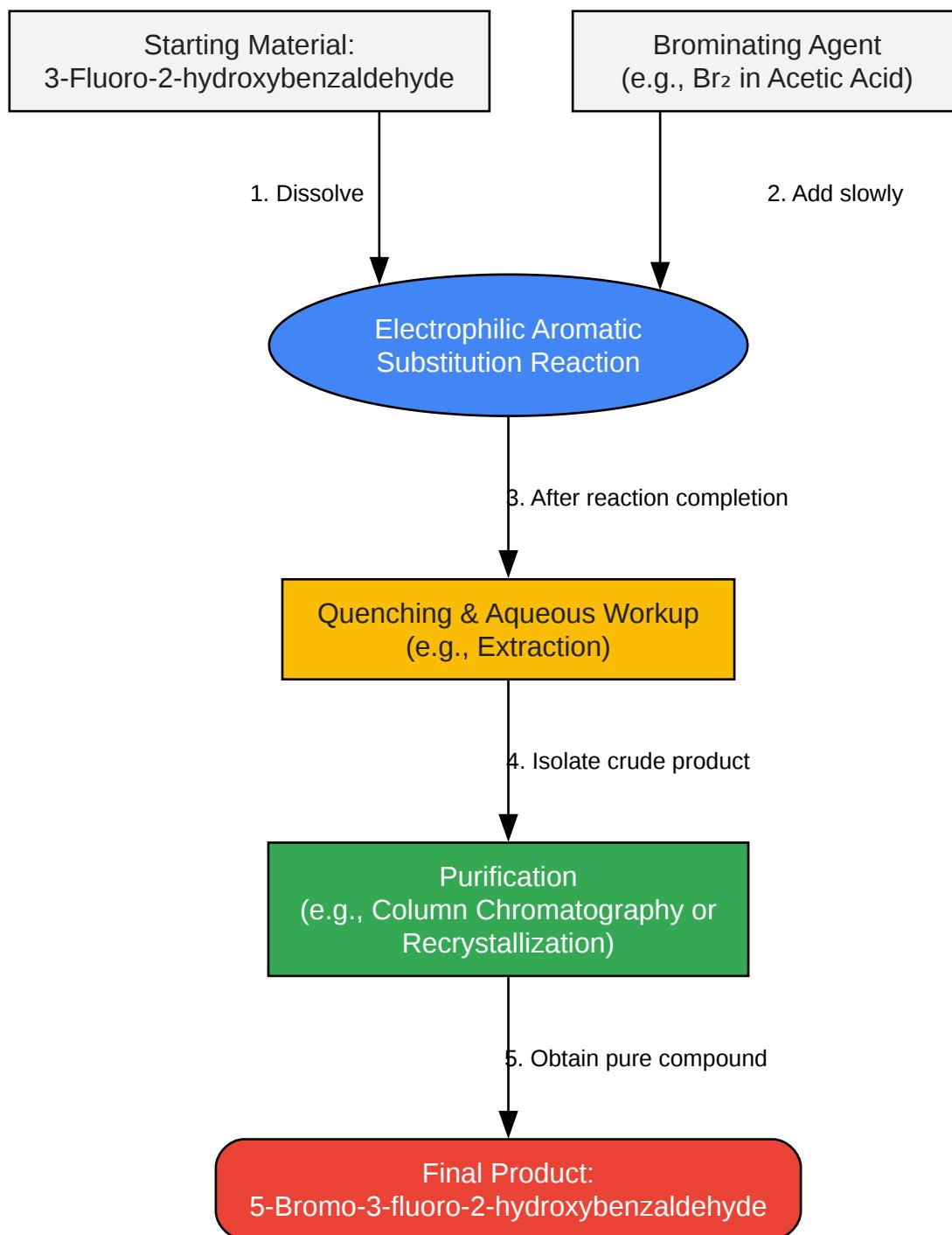
Analysis Type	Description	Reference
GC-MS	Gas Chromatography-Mass Spectrometry data is available for structural confirmation.	<a href="#">[1]</a>
IR Spectroscopy	Infrared spectroscopy data, particularly from the vapor phase, has been recorded.	<a href="#">[1]</a>
NMR, HPLC, LC-MS	Advanced analytical data including NMR ( <sup>1</sup> H, <sup>13</sup> C), HPLC, and LC-MS are often available from suppliers.	<a href="#">[3]</a> <a href="#">[4]</a>

## Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **5-Bromo-3-fluoro-2-hydroxybenzaldehyde** is not readily available in public literature, a general methodology can be inferred from the synthesis of structurally similar compounds, such as the bromination of substituted phenols.[\[5\]](#) [\[6\]](#)

## General Synthesis Workflow

The logical workflow for synthesizing **5-Bromo-3-fluoro-2-hydroxybenzaldehyde** typically involves the electrophilic bromination of a suitable precursor.

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